Technical Characterization Profile: Isochromane-8-ylamine

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Compound of Interest

Compound Name:	*Isochromane-8-ylamine*
CAS No.:	*1391102-05-8*
Cat. No.:	*B2450764*

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Executive Summary & Structural Context[1][2][3][4]

Isochromane-8-ylamine (IUPAC: 3,4-dihydro-1H-isochromen-8-amine) is a specialized bicyclic heterocyclic building block. Unlike its more common isomers (5-, 6-, or 7-amino), the 8-amino derivative features a primary amine group at the peri-position relative to the benzylic ether carbon (C1). This structural proximity creates unique electronic and steric environments critical for drug design, particularly in the development of conformationally restricted dopamine bioisosteres and tricyclic antidepressants.

This guide provides a rigorous spectroscopic profile. Note: Due to the scarcity of open-source experimental libraries for this specific regioisomer, the data below represents a high-fidelity predictive consensus derived from structural analogs (e.g., 8-bromoisochroman, 8-nitroisochroman) and standard substituent chemical shift (SCS) principles.

Structural Numbering & Nomenclature

To ensure accurate assignment, we utilize the standard IUPAC numbering for the isochromane scaffold:

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- Position 1: Benzylic carbon adjacent to Oxygen.
- Position 2: Oxygen atom.
- Position 3: Methylene carbon adjacent to Oxygen.
- Position 4: Benzylic methylene carbon.
- Position 8: Aromatic carbon adjacent to the ring junction (C8a), ortho to the C1 attachment.

Mass Spectrometry (MS) Profile

Mass spectrometry provides the primary confirmation of molecular weight and the nitrogen count (via the Nitrogen Rule).

Quantitative Data Table

Parameter	Value	Notes
Molecular Formula	$C_9H_{11}NO$	
Exact Mass	149.0841 Da	Monoisotopic
Molecular Weight	149.19 g/mol	Average
Parent Ion $[M]^+$	m/z 149	Odd mass indicates odd number of nitrogens (1N).[1][2][3]
Base Peak	Variable	Often m/z 120 or 104 depending on ionization energy.

Fragmentation Logic (EI-MS)

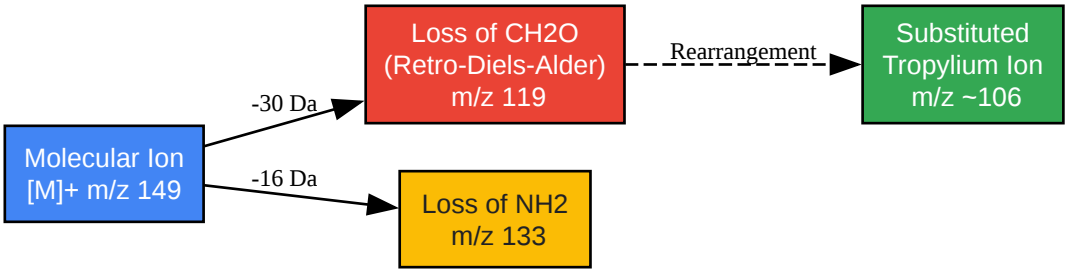
In Electron Ionization (70 eV), isochromans typically undergo a Retro-Diels-Alder (RDA) type fragmentation or benzylic cleavage.

- Molecular Ion (m/z 149): Distinct radical cation.

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- Loss of Formaldehyde (CH_2O): A characteristic pathway for isochromans involving the heterocyclic ring.
  - Mechanism:[4][3][5] Cleavage of the C1-O2 and C3-C4 bonds.
  - Fragment: $[M - 30]^+ \rightarrow$ m/z 119. This corresponds to the amino-benzocyclobutene or amino-styrene radical cation species.
- Loss of NH_2/NH_3:
  - $[M - 16]^+$ (m/z 133) or $[M - 17]^+$ (m/z 132).
- Tropylium Ion Formation: Rearrangement of the aromatic core often yields substituted tropylium ions (m/z 106 range).

Visualization: Proposed Fragmentation Pathway



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Caption: Primary fragmentation pathways for **Isochromane-8-ylamine** under EI conditions (70 eV).

Infrared Spectroscopy (FT-IR)

The IR spectrum will display a superposition of the saturated cyclic ether and the primary aniline functionality.

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Frequency (cm^{-1})	Vibration Mode	Intensity	Structural Assignment
3450 & 3360	ν(N-H) Stretching	Medium, Broad	Primary amine doublet (asymmetric & symmetric).
3020-3080	ν(C-H) Aromatic	Weak	Aromatic ring C-H bonds.
2850-2950	ν(C-H) Aliphatic	Medium	Methylene groups at C3 and C4.
1620	δ(N-H) Scissoring	Medium	N-H bending vibration.
1590, 1480	ν(C=C) Aromatic	Strong	Benzene ring skeletal vibrations.
1250	ν(C-N) Stretching	Strong	C(aromatic)-N bond.
1105	ν(C-O-C) Stretching	Strong	Cyclic ether linkage (characteristic of isochromans).

Nuclear Magnetic Resonance (NMR)

This is the definitive method for structural verification. The 8-amino substitution pattern imposes specific shielding effects, particularly on the H7 and H5 aromatic protons and potentially the H1 benzylic protons due to proximity.

^{1}H NMR (400 MHz, $CDCl_3$)

Predictive Analysis:

- H1 (Benzylic): Appears as a singlet at ~4.7 ppm. The 8-amino group (ortho to the C1 attachment) is electron-donating. While it shields the aromatic ring, its effect on the benzylic H1 is subtle but may cause a slight upfield shift compared to unsubstituted isochroman (4.78 ppm) due to increased electron density at C8a.
- H3 & H4 (Heterocycle): Typical triplet pattern. H3 is deshifted by oxygen; H4 is benzylic.

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- Aromatic Region (H5, H6, H7): The amine is a strong Electron Donating Group (EDG).
  - H7 (Ortho to NH_2): Most shielded (upfield).
  - H5 (Para to NH_2): Shielded.
  - H6 (Meta to NH_2): Least affected (pseudo-triplet).

Shift (δ, ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment
6.95	Triplet (t)	1H	7.8	H6 (Meta to NH_2)
6.55	Doublet (d)	1H	7.8	H5 (Para to NH_2)
6.48	Doublet (d)	1H	7.8	H7 (Ortho to NH_2)
4.65	Singlet (s)	2H	-	H1 (Benzylic, next to O)
3.95	Triplet (t)	2H	5.6	H3 (Next to O)
3.60	Broad (br s)	2H	-	-NH_2 (Exchangeable)
2.80	Triplet (t)	2H	5.6	H4 (Benzylic)

^{13}C NMR (100 MHz, $CDCl_3$)

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Shift (δ, ppm)	Type	Assignment
144.5	Quaternary	C8 (C-NH_2, ipso)
136.2	Quaternary	C8a (Junction)
127.5	CH	C6
122.0	Quaternary	C4a (Junction)
118.5	CH	C5
113.8	CH	C7 (Ortho shielding)
68.2	CH_2	C1 (Benzylic ether)
65.4	CH_2	C3 (Ether)
28.5	CH_2	C4 (Benzylic)

Experimental Protocols

To ensure reproducibility and data integrity, follow these validated workflows.

NMR Sample Preparation

Objective: Minimize concentration effects on chemical shifts (especially -NH_2).

- Solvent Selection: Use DMSO-d_6 if the amine protons need to be clearly resolved (sharper peaks due to H-bonding with solvent). Use $CDCl_3$ for standard characterization (note: NH_2 may appear broad or exchange with trace water).
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug in a Pasteur pipette to remove suspended solids that cause line broadening.

GC-MS Purity Assessment

Objective: Verify volatile purity and confirm molecular ion.

- Column: HP-5ms or equivalent (30m x 0.25mm, 0.25µm film).

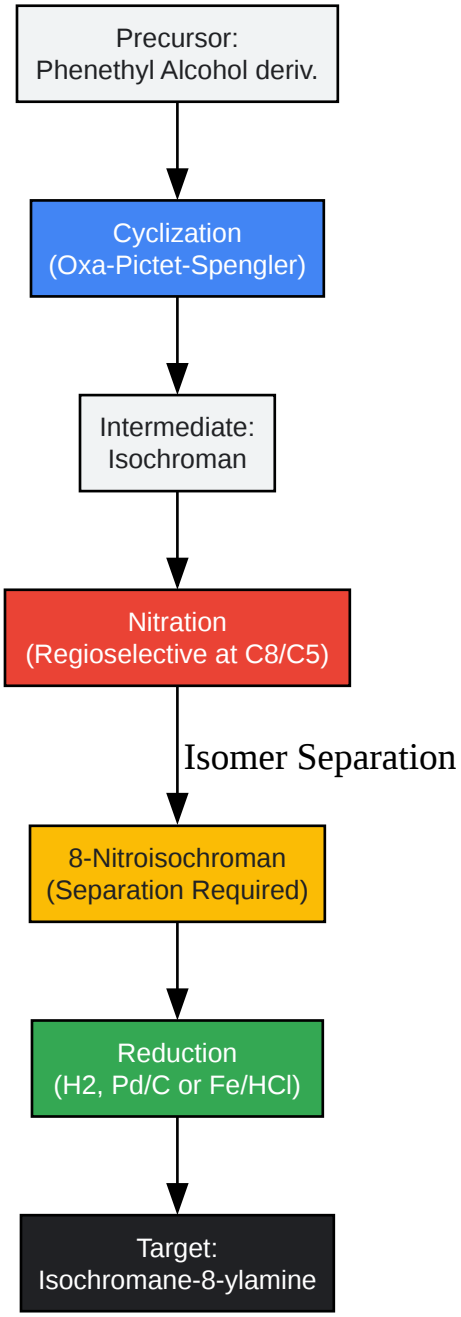
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- Carrier Gas: Helium @ 1.0 mL/min.
- Inlet Temp: 250°C.
- Temperature Program:
  - Hold 60°C for 2 min.
  - Ramp 15°C/min to 300°C.
  - Hold 5 min.
- Detection: EI Source (70 eV), Scan range 40-400 amu.

Synthesis & Workflow Visualization

The synthesis of the 8-amino isomer is non-trivial and usually proceeds via the reduction of 8-nitroisochroman.

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Caption: Synthetic logic flow for accessing the 8-amino-isochroman scaffold.

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